

Physical properties of maleic anhydride including melting and boiling points

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Compound of Interest

Compound Name: Maleic anhydride

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An In-depth Technical Guide to the Physical Properties of Maleic Anhydride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **maleic anhydride** ($C_4H_2O_3$), a versatile intermediate in the chemical and pharmaceutical industries. The information is presented to support research, development, and quality control activities.

Core Physical Properties of Maleic Anhydride

Maleic anhydride is a colorless, crystalline solid at room temperature, presenting as needles, flakes, pellets, or a fused mass.^{[1][2]} It possesses a characteristic pungent, acrid, and irritating odor.^{[3][4][5]}

The quantitative physical properties of **maleic anhydride** are summarized in the table below for easy reference and comparison.

Property	Value	Units	Notes and Citations
Melting Point	52.8	°C	Also reported as 127 °F.[3][6] Other sources provide a range of 51-56 °C.[7][8][9][10][11]
Boiling Point	202	°C	At 760 mmHg. Also reported as 396 °F.[3][4][12][13] Some sources cite 200 °C.[4][7][8][9][10][11]
Density	1.48	g/cm ³	At 20 °C.[3][4][6]
Molecular Weight	98.06	g/mol	[4][6][14]
Vapor Pressure	0.16	mmHg	At 20 °C.[8][10][11] Another source cites 1 mmHg at 44.0 °C.
Solubility			
Readily Soluble	in Water		Reacts with water to form maleic acid.[4] The solubility can be enhanced by adding solvents like alcohols or ethers.
Soluble	in Organic Solvents		Soluble in acetone, ethanol, ethyl acetate, chloroform, and benzene.[7][12][14] Sparingly soluble in petroleum ether and carbon tetrachloride. [12]

Flash Point	102	°C	Closed cup.[13] Also reported as 218 °F.[1][10]
Autoignition Temp.	477	°C	Also reported as 890 °F.[1][10]
Sublimation	Yes	Maleic anhydride can sublime, particularly at reduced pressures.[2][7][12]	

Experimental Protocols for Property Determination

Accurate determination of physical properties such as melting and boiling points is crucial for substance identification and purity assessment. Standard laboratory procedures for these measurements are detailed below.

2.1. Melting Point Determination (Capillary Method)

The capillary method is a standard and widely accepted technique for determining the melting point of a crystalline solid like **maleic anhydride**.[7]

- Principle: A small, finely powdered sample is heated at a controlled rate. The temperature at which the solid transitions to a liquid is observed and recorded as the melting point. Pure crystalline substances typically exhibit a sharp melting point range of 0.5-1.0°C. Impurities tend to lower the melting point and broaden the melting range.[4]
- Apparatus:
 - Melting point apparatus (e.g., Mel-Temp or Thiele tube)
 - Capillary tubes (sealed at one end)
 - Thermometer
 - Mortar and pestle

- Methodology:
 - Sample Preparation: The **maleic anhydride** sample must be completely dry and finely powdered using a mortar and pestle to ensure uniform heat distribution.[8]
 - Capillary Loading: A small amount of the powdered sample is introduced into the open end of a capillary tube and compacted by tapping, aiming for a sample height of 2-3 mm.
 - Heating: The capillary tube is placed in the heating block of the melting point apparatus alongside a thermometer.
 - Approximate Determination: A rapid heating rate is initially used to determine an approximate melting point.[4]
 - Accurate Determination: The apparatus is cooled, and a fresh sample is heated slowly, at a rate of 1-2°C per minute, as the temperature approaches the approximate melting point.
 - Observation and Recording: The temperature at which the first drop of liquid appears is recorded as the start of the melting range. The temperature at which the entire sample becomes a transparent liquid is the end of the range. This entire process should be repeated at least once to ensure consistency.

2.2. Boiling Point Determination (Thiele Tube Method)

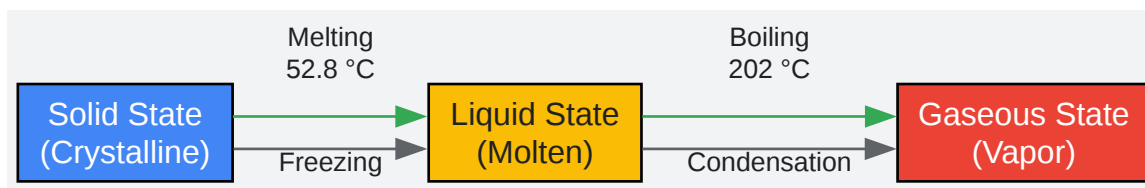
For small quantities of liquid, the Thiele tube method provides an accurate determination of the boiling point. Since **maleic anhydride** is a solid at room temperature, it would first need to be melted to determine its boiling point via this method.

- Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[5][13] In this method, the temperature at which a rapid and continuous stream of vapor bubbles emerges from a capillary tube submerged in the heated liquid is observed. The boiling point is recorded upon cooling when the liquid is drawn back into the capillary tube.
- Apparatus:
 - Thiele tube

- Heat source (e.g., Bunsen burner)
- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Mineral oil or other suitable heating bath liquid
- Methodology:
 - Setup: A small amount of molten **maleic anhydride** is placed in the fusion tube. A capillary tube, sealed at one end, is placed inside the fusion tube with its open end downwards.
 - Assembly: The fusion tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed into the Thiele tube containing mineral oil. The oil level should be above the side arm to ensure proper convection.
 - Heating: The side arm of the Thiele tube is gently and evenly heated. This creates convection currents that ensure uniform temperature distribution throughout the oil.
 - Observation: As the temperature rises, air trapped in the capillary tube will be expelled, followed by a steady stream of **maleic anhydride** vapor bubbles once the boiling point is reached.
 - Recording the Boiling Point: The heat is removed once a vigorous stream of bubbles is observed. As the apparatus cools, the bubbling will slow and stop. The boiling point is the temperature at which the liquid is drawn up into the capillary tube.^[12]

Visualization of Physical States

The relationship between the physical state of **maleic anhydride** and temperature is a fundamental concept governed by its melting and boiling points. The following diagram illustrates these phase transitions.



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Caption: Phase transitions of **maleic anhydride** with increasing temperature.

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